

Navigating the Chemical Landscape of C₁₁H₁₃ClFNO: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-butyl-4-chloro-2-fluorobenzamide

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

The molecular formula C₁₁H₁₃ClFNO represents a diverse group of chemical entities, primarily substituted amides, that are of significant interest in medicinal chemistry, materials science, and synthetic organic chemistry. This guide provides an in-depth exploration of the core physicochemical properties, synthesis, and characterization of compounds belonging to this class. By synthesizing data from established chemical databases and peer-reviewed literature, this document serves as a comprehensive resource for professionals engaged in the research and development of novel chemical matter. We will delve into specific examples, outline detailed analytical protocols, and provide a framework for the logical and efficient investigation of these halogenated compounds.

Introduction: The Significance of Halogenated Amides

The amide functional group is a cornerstone of biological and pharmaceutical science, famously forming the backbone of proteins and finding application in a vast array of synthetic polymers like nylon.[1] When combined with halogen atoms, particularly chlorine and fluorine, the resulting halogenated amides exhibit unique physicochemical properties. The introduction of fluorine can enhance metabolic stability, binding affinity, and membrane permeability, while chlorine can modulate electronic properties and provide a site for further chemical modification.

Compounds with the formula C₁₁H₁₃ClFNO are typically secondary or tertiary amides.[2] Their structural diversity allows for a wide range of potential applications, from serving as crucial building blocks in organic synthesis to acting as key intermediates in the development of pharmacologically active agents.[3][4] This guide aims to provide a foundational understanding of these compounds, enabling researchers to confidently synthesize, characterize, and utilize them in their work.

Physicochemical Properties and Isomeric Landscape

The molecular formula C₁₁H₁₃ClFNO corresponds to a monoisotopic mass of 229.06697 Da and an average molecular weight of approximately 229.71 g/mol .[5][6] The presence of multiple substitution patterns on both the acyl and N-aryl/alkyl portions of the amide leads to a large number of possible structural isomers.

Below is a table summarizing key data for representative isomers found in chemical databases, illustrating the structural diversity within this molecular formula.

Compound Name	IUPAC Name	CAS Number	Molecular Weight (g/mol)	Predicted XlogP
Isomer 1[5]	2-chloro-N-[1-(4-fluorophenyl)ethyl]-N-methylacetamide	N/A	229.71	2.3
Isomer 2[6]	2-chloro-N-[2-(4-fluorophenyl)ethyl]propanamide	N/A	229.71	2.6
Isomer 3	3-chloro-N-(4-fluorophenyl)butanamide	261735-64-0	229.71	2.7
Isomer 4	N-(4-chloro-2-fluorophenyl)-3-methylbutanamide	886498-86-6	229.71	3.4

Data sourced from PubChem and other chemical supplier databases.[5][6][7]

The calculated LogP (XlogP) values suggest these compounds are generally lipophilic, a property that has significant implications for their solubility, membrane permeability, and potential as drug candidates.

Synthesis and Purification: A Methodological Overview

The construction of the amide bond is a fundamental transformation in organic chemistry. For compounds of the C11H13ClFNO class, the most common and direct approach is the acylation of an appropriate amine with an acyl chloride.[3][8]

General Synthetic Strategy: Acylation

The core principle involves the nucleophilic attack of an amine on the electrophilic carbonyl carbon of an acyl chloride. This reaction is typically performed in the presence of a non-nucleophilic base, such as triethylamine or pyridine, to neutralize the hydrochloric acid byproduct.^[3]

A representative workflow for the synthesis of a C₁₁H₁₃ClFNO isomer is presented below.

Caption: General workflow for the synthesis and purification of C₁₁H₁₃ClFNO amides.

Detailed Experimental Protocol: Synthesis of 3-chloro-N-(4-fluorophenyl)propanamide

This protocol is adapted from established methods for amide synthesis.^[3]

Materials:

- 4-fluoroaniline
- 3-chloropropionyl chloride
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine (saturated aq. NaCl)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-fluoroaniline (1.0 eq) and triethylamine (1.2 eq) in anhydrous dichloromethane.

- **Acylation:** Cool the solution to 0 °C using an ice bath. Add 3-chloropropionyl chloride (1.1 eq) dropwise via a syringe over 10-15 minutes. Causality Note: The dropwise addition at low temperature helps to control the exothermic reaction and prevent side product formation.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- **Workup - Quenching:** Quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- **Workup - Washing:** Wash the organic layer sequentially with 1 M HCl (to remove excess TEA), saturated aq. NaHCO₃ (to remove residual acid), and brine (to remove water). Self-Validation: Each wash removes specific impurities. The pH of the aqueous layer can be checked after the acid and base washes to ensure completeness.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by flash column chromatography on silica gel.

Analytical Characterization

Comprehensive characterization is essential to confirm the structure and purity of the synthesized compound. A combination of spectroscopic and chromatographic techniques is typically employed.

Spectroscopic Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are the most powerful tools for structural elucidation. For N-aryl amides, restricted rotation around the C-N amide bond can sometimes lead to the observation of duplicate signals for nearby protons and carbons, indicating the presence of cis/trans conformers in solution.[\[9\]](#)[\[10\]](#)
- **Infrared (IR) Spectroscopy:** IR spectroscopy is diagnostic for the amide functional group.[\[2\]](#)

- N-H Stretch: Secondary amides will show a single, medium intensity peak around 3370-3170 cm^{-1} .[\[2\]](#)
- C=O Stretch (Amide I band): A strong, sharp peak will appear in the range of 1680-1630 cm^{-1} due to conjugation.[\[1\]](#)[\[2\]](#)
- N-H Bend (Amide II band): A characteristic peak next to the carbonyl stretch is observed for secondary amides, often around 1540 cm^{-1} .[\[2\]](#)
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can provide the exact mass, which confirms the molecular formula.[\[5\]](#) The fragmentation pattern in EI-MS often shows a characteristic cleavage of the N-CO bond, which can be useful for structural identification.

Chromatographic Techniques

High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of the final compound.

Protocol: Reverse-Phase HPLC Purity Analysis This method is a general starting point and should be optimized for the specific isomer.

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	C18 is a versatile stationary phase suitable for moderately nonpolar compounds like these amides.
Mobile Phase A	Water with 0.1% Formic Acid	Formic acid is a common MS-compatible modifier that improves peak shape by protonating silanols.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Acetonitrile is a common organic solvent for reverse-phase chromatography.
Gradient	5% to 95% B over 15 minutes	A gradient elution is used to effectively separate the main compound from potential impurities.
Flow Rate	1.0 mL/min	A standard flow rate for analytical HPLC.
Detection	UV at 254 nm	The aromatic ring present in most isomers will absorb strongly at this wavelength.
Injection Volume	10 µL	A typical injection volume for analytical analysis.

This method is based on standard practices for small molecule analysis.[\[11\]](#)

Conclusion

The molecular formula C₁₁H₁₃ClFNO encompasses a class of halogenated amides with significant potential in various fields of chemical research. This guide has provided a comprehensive framework for understanding their fundamental properties, synthesis, and characterization. By employing standard acylation reactions and a suite of robust analytical techniques, researchers can confidently prepare and validate these compounds. The detailed

protocols and causal explanations provided herein are intended to empower scientists to effectively navigate the synthesis and analysis of this important chemical class, paving the way for future discoveries in drug development and materials science.

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